

Cerium(III) Trifluoromethanesulfonate: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Cerium trifluoromethanesulfonate	
Cat. No.:	B8022291	Get Quote

Introduction

Cerium(III) trifluoromethanesulfonate, also known as cerium(III) triflate, is a powerful and versatile Lewis acid catalyst increasingly employed in organic synthesis and catalysis. Its high catalytic activity, water tolerance, and recyclability make it an attractive option for a wide range of chemical transformations. This technical guide provides an in-depth overview of cerium(III) trifluoromethanesulfonate, including its chemical properties, safety data, and detailed experimental protocols for its application in key organic reactions. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique catalytic capabilities of this compound.

Chemical and Physical Properties

Cerium(III) trifluoromethanesulfonate is a white to off-white solid, typically available as a hydrate. It is soluble in polar solvents, a characteristic that enhances its utility in various reaction media.[1]



Property	Value	Reference
CAS Number	76089-77-5	[2]
Molecular Formula	C3CeF9O9S3	[2]
Molecular Weight	587.31 g/mol	[2]
Appearance	White to off-white powder or crystals	
Solubility	Soluble in water	[3]

Safety and Hazard Information

Cerium(III) trifluoromethanesulfonate is a corrosive substance that requires careful handling. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Classification[4]

Hazard Class	Category
Skin corrosion/irritation	1C
Serious eye damage/eye irritation	1

Hazard Statements (H-phrases)[4]

- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.

Precautionary Statements (P-phrases)

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.



- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.
 Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a poison center or doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

Applications in Organic Synthesis

As a potent Lewis acid, cerium(III) trifluoromethanesulfonate catalyzes a variety of organic reactions, including Friedel-Crafts acylations, acetalizations, and the deprotection of protecting groups. Its utility is particularly noted in reactions requiring mild conditions and tolerance to functional groups.

Experimental Protocols Acetalization of Ketones

Foundational & Exploratory





This protocol describes a general procedure for the protection of a ketone as its dimethyl acetal using cerium(III) trifluoromethanesulfonate as a catalyst.[1][5]

Materials:

- Ketone (1.0 mmol)
- Trimethyl orthoformate (1.5 mmol)
- Methanol (5 mL)
- Cerium(III) trifluoromethanesulfonate (0.05 mmol, 5 mol%)
- Saturated sodium bicarbonate solution
- Diethyl ether or other suitable extraction solvent
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware for work-up

Procedure:

- To a stirred solution of the ketone (1.0 mmol) and trimethyl orthoformate (1.5 mmol) in methanol (5 mL) in a round-bottom flask, add cerium(III) trifluoromethanesulfonate (0.05 mmol).
- Stir the reaction mixture at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated sodium bicarbonate solution.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with brine.



- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the crude product.
- Purify the product by column chromatography on silica gel if necessary.

Deprotection of Acetals

This protocol outlines a method for the chemoselective cleavage of acetals to their corresponding carbonyl compounds using cerium(III) trifluoromethanesulfonate.[6][7]

Materials:

- Acetal (1.0 mmol)
- Nitromethane (saturated with water) (5 mL)
- Cerium(III) trifluoromethanesulfonate (0.05 0.30 mmol, 5-30 mol%)
- Water
- Dichloromethane or other suitable extraction solvent
- Anhydrous sodium sulfate
- Round-bottom flask
- · Magnetic stirrer and stir bar
- Standard laboratory glassware for work-up

Procedure:

- To a solution of the acetal (1.0 mmol) in nitromethane saturated with water (5 mL), add cerium(III) trifluoromethanesulfonate (0.05 mmol for dialkyl acetals, 0.30 mmol for cyclic acetals).
- Stir the mixture at room temperature. Monitor the reaction by TLC.
- After the reaction is complete, add water to the reaction mixture.



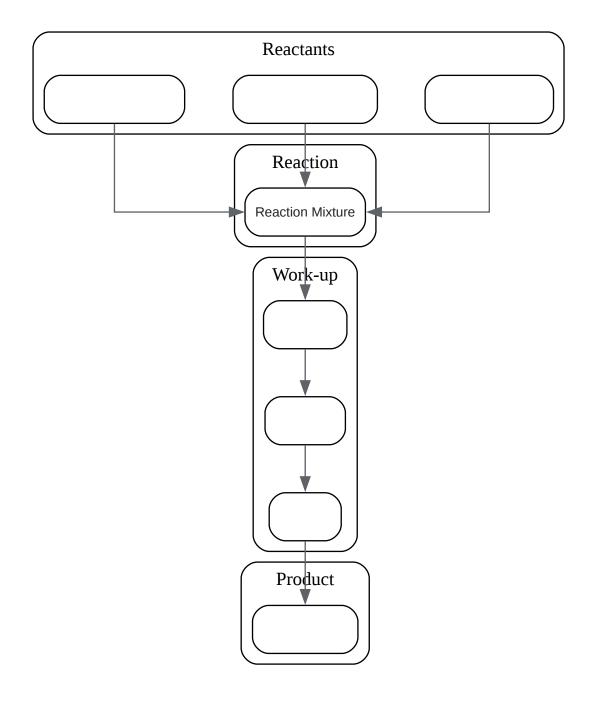
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude carbonyl compound.
- Purify the product by column chromatography if required.

Visualizations

Lewis Acid Catalyzed Acetalization Workflow

The following diagram illustrates the general workflow for the cerium(III) trifluoromethanesulfonate-catalyzed acetalization of a carbonyl compound.





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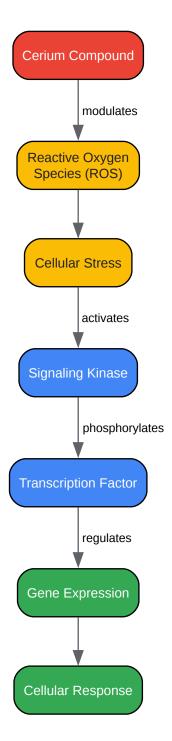
Caption: Experimental workflow for Lewis acid catalyzed acetalization.

Illustrative Signaling Pathway Modulation by Cerium Compounds

While cerium(III) trifluoromethanesulfonate is primarily used in organic synthesis, other cerium compounds, such as cerium oxide nanoparticles, have been shown to interact with biological



systems and modulate signaling pathways, often related to oxidative stress.[8][9] The diagram below provides a simplified, illustrative example of how a cerium compound might influence a cellular signaling pathway. Note: This is a generalized representation and not a direct pathway for cerium(III) trifluoromethanesulfonate.



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Caption: Simplified model of a cerium compound modulating an oxidative stress signaling pathway.

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